

Personal protective equipment for handling Ponatinib Acid

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Compound of Interest

Compound Name: Ponatinib Acid

Cat. No.: B12433591

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Essential Safety and Handling Guide for Ponatinib Acid

This guide provides crucial safety and logistical information for the handling and disposal of **Ponatinib Acid**, a potent antineoplastic agent. Adherence to these procedures is vital for mitigating exposure risks and ensuring a safe laboratory environment for all personnel.

Ponatinib is classified as a hazardous drug that is toxic if swallowed, in contact with skin, or if inhaled^{[1][2]}.

Note: The following guidelines are based on information available for Ponatinib and Ponatinib Hydrochloride. While the procedures for **Ponatinib Acid** are expected to be similar, a risk assessment should always be conducted for the specific form of the chemical being used.

Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment is mandatory when handling **Ponatinib Acid** and its waste. The minimum recommended PPE for various laboratory activities is summarized below. All PPE should be disposable and designated for single-use^[1].

Activity	Minimum Recommended PPE
Weighing and Compounding (Solid Form)	Double Chemotherapy Gloves, Disposable Gown (chemotherapy-approved), N95 or higher Respirator, Eye Protection (Safety Goggles), Face Shield[1]
Reconstitution and Dilution (Liquid Form)	Double Chemotherapy Gloves, Disposable Gown (chemotherapy-approved), Eye Protection (Safety Goggles), Face Shield[1]
In Vitro / In Vivo Administration	Double Chemotherapy Gloves, Disposable Gown (chemotherapy-approved), Eye Protection (Safety Glasses with side shields)

Donning and Doffing PPE:

A specific sequence for putting on and taking off PPE should be followed to minimize contamination.

- Donning Sequence:
 - Perform hand hygiene.
 - Put on a disposable, chemotherapy-approved gown.
 - If required, don an N95 or higher-rated respirator and perform a seal check.
 - Put on safety goggles and a face shield.
 - Don the first pair of chemotherapy-tested gloves, ensuring the cuffs go over the gown's cuffs.
 - Don the second pair of gloves, extending the cuffs over the first pair.
- Doffing Sequence:
 - Remove the outer pair of gloves.

- Remove the gown and the inner pair of gloves together, turning the gown inside out.
- Dispose of them immediately in a designated cytotoxic waste container.
- Perform hand hygiene.
- Remove the face shield and goggles.
- If worn, remove the respirator.
- Perform hand hygiene again.

Operational Plan: Handling and Disposal

Engineering Controls: All handling of **Ponatinib Acid** should occur within a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.

Step-by-Step Handling Procedure:

- Preparation: Ensure all necessary PPE is available and the work area within the containment unit is clean and prepared.
- Weighing: If handling the solid form, carefully weigh the required amount on a tared weigh boat inside the chemical fume hood.
- Reconstitution: If preparing a solution, add the diluent slowly to the solid to avoid splashing.
- Labeling: Clearly label all containers with the chemical name, concentration, date, and appropriate hazard symbols.
- Transport: When moving the compound, even within the lab, ensure it is in a sealed, shatter-proof secondary container.

Disposal Plan: All materials contaminated with **Ponatinib Acid** are considered hazardous waste and must be disposed of according to institutional and local regulations for cytotoxic waste.

- Segregation: All Ponatinib-contaminated waste, including unused drug, PPE, and labware, must be segregated from other laboratory waste streams.
- Containers: Use clearly labeled, leak-proof, and puncture-resistant containers designated for cytotoxic waste. These containers should be marked with "Cytotoxic Waste" or "Hazardous Drug Waste" labels.
- Liquid Waste: Aqueous waste containing Ponatinib should not be disposed of down the drain. It must be collected in a sealed, leak-proof container for hazardous liquid waste.
- Final Disposal: The primary method for the disposal of Ponatinib and contaminated materials is through high-temperature incineration at a licensed hazardous waste facility.

Emergency Plan

Spill Management:

- Secure the Area: Immediately alert others and restrict access to the spill area.
- Contain the Spill: Use a cytotoxic spill kit to contain and clean the spill.
- Clean-up: Wear appropriate PPE, including respiratory protection. Absorb liquids with appropriate material and carefully scoop up solids.
- Decontaminate: Clean the spill area with an appropriate deactivating agent, followed by a thorough cleaning with soap and water.
- Dispose: All materials used for cleanup must be disposed of as cytotoxic waste.

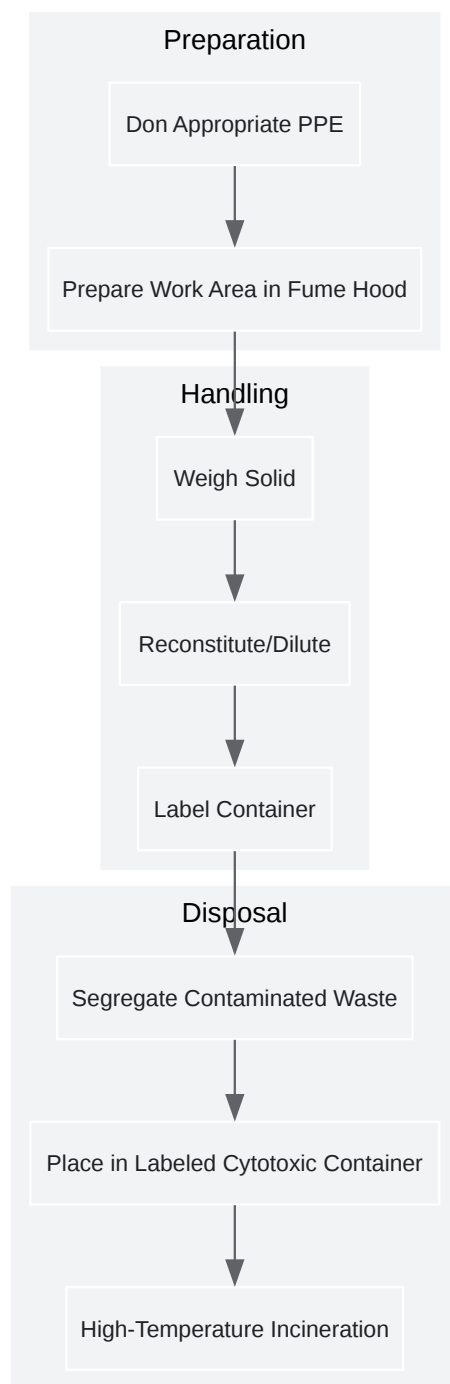
First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Seek immediate medical attention.
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Firefighting: In case of a fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media. A solid water stream may be inefficient. Firefighters should wear self-contained breathing apparatus and full protective clothing.

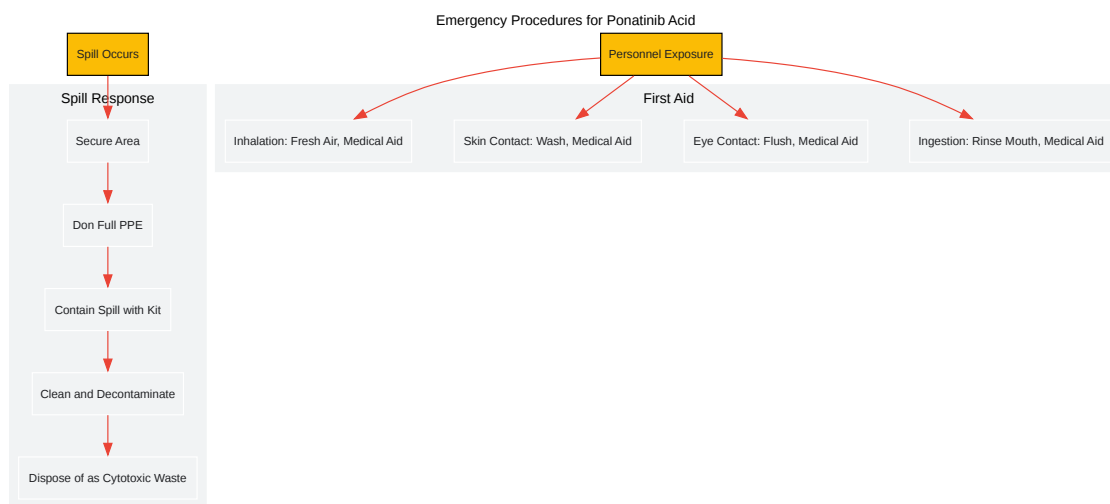
Workflow Diagrams

Workflow for Handling Ponatinib Acid



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Caption: Workflow for the safe handling and disposal of **Ponatinib Acid**.



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Caption: Emergency response workflow for **Ponatinib Acid** incidents.

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References

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